

# Application Notes and Protocols for Detecting TMX1 Protein via Western Blot

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## Compound of Interest

Compound Name: TMX1

Cat. No.: B10861493

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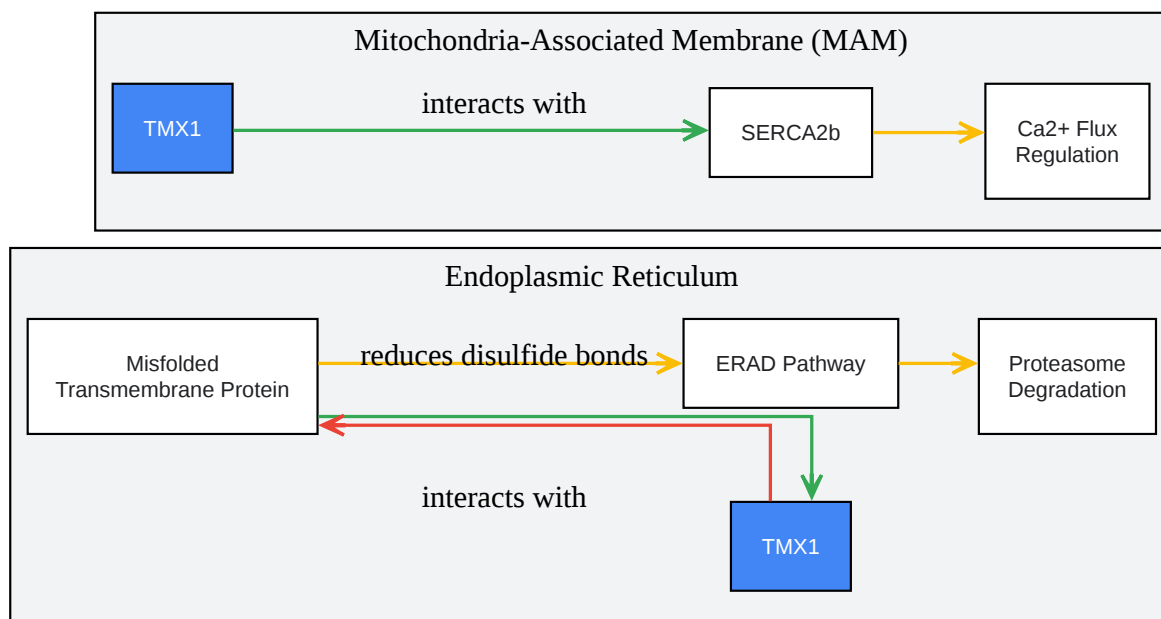
Audience: Researchers, scientists, and drug development professionals.

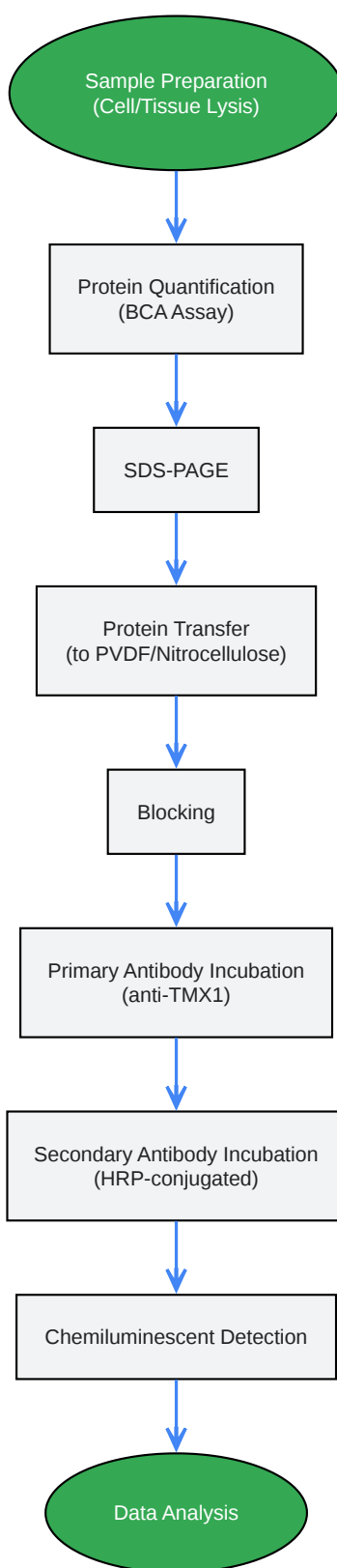
## Introduction

Thioredoxin-related transmembrane protein 1 (**TMX1**), also known as TXNDC1, is a member of the protein disulfide isomerase (PDI) family.[1] It is a single-pass type I transmembrane protein primarily localized to the endoplasmic reticulum (ER) and mitochondria-associated membranes (MAM).[2][3][4][5][6] **TMX1** plays a crucial role in protein folding by catalyzing the formation and reduction of disulfide bonds, particularly for transmembrane proteins.[2][3][5] Additionally, **TMX1** is involved in endoplasmic reticulum-associated degradation (ERAD), regulation of calcium flux between the ER and mitochondria, and cellular redox homeostasis.[2][3][6] Dysregulation of **TMX1** has been implicated in ER stress-related pathologies.[7] Western blotting is a key technique to study the expression levels and redox state of **TMX1** in various cell and tissue types.

## Signaling Pathway and Experimental Workflow

The following diagrams illustrate a key signaling pathway involving **TMX1** and the general workflow for its detection by Western blot.





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